

In-depth Technical Guide to 3'-(Trifluoromethylthio)acetophenone

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Compound of Interest

Compound Name: 3'-(Trifluoromethylthio)acetophenone

Cat. No.: B1303372

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CAS Number: 56773-33-2

This technical guide provides a comprehensive overview of **3'-(Trifluoromethylthio)acetophenone**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, synthesis, safety information, and potential applications.

Chemical and Physical Properties

3'-(Trifluoromethylthio)acetophenone, with the IUPAC name 1-[3-(trifluoromethylsulfanyl)phenyl]ethanone, is an organic compound containing a trifluoromethylthio group and a ketone. The presence of the sulfur and fluorine atoms imparts unique electronic and steric properties to the molecule, making it a subject of interest in medicinal and materials chemistry.

Table 1: Chemical and Physical Properties of **3'-(Trifluoromethylthio)acetophenone**

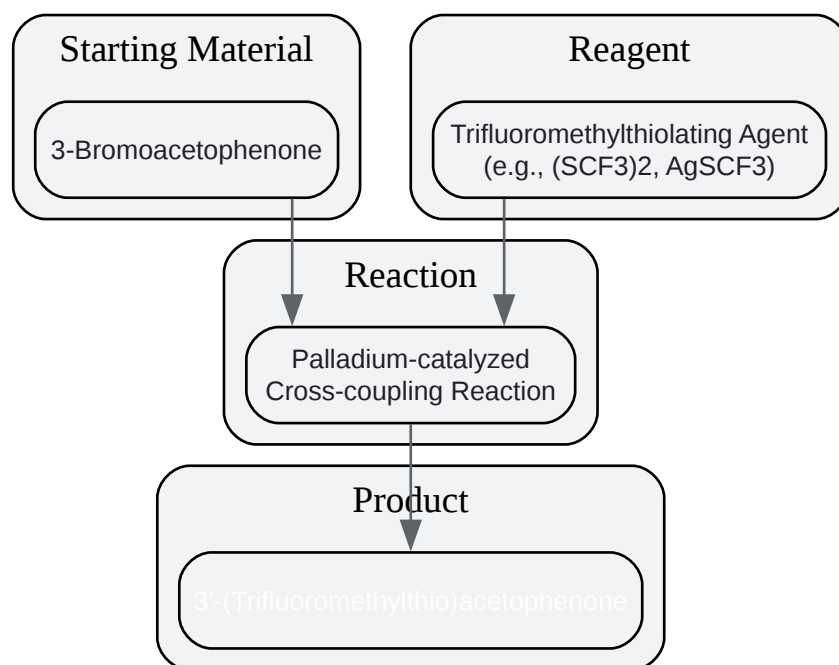
Property	Value
CAS Number	56773-33-2
Molecular Formula	C ₉ H ₇ F ₃ OS
Molecular Weight	220.21 g/mol
IUPAC Name	1-[3-(trifluoromethylsulfanyl)phenyl]ethanone
Synonyms	3'-(Trifluoromethylthio)acetophenone, 1-{3-[(Trifluoromethyl)sulphanyl]phenyl}ethan-1-one, 3-Acetylphenyl trifluoromethyl sulphide
Appearance	Clear orange liquid
Purity	Typically ≥94%

Note: Physical properties such as melting point, boiling point, and density are not consistently reported in publicly available literature and may vary depending on the supplier and purity.

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3'-(Trifluoromethylthio)acetophenone** are not widely published in peer-reviewed journals, the synthesis of related aryl trifluoromethyl thioethers often involves the trifluoromethylthiolation of an aryl halide or a diazonium salt. A plausible synthetic route could involve the reaction of a 3-acetylphenyl derivative with a trifluoromethylthiolating agent.

A general workflow for a potential synthesis is outlined below. This is a conceptual workflow and would require optimization and validation in a laboratory setting.



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Caption: Conceptual workflow for the synthesis of **3'-(Trifluoromethylthio)acetophenone**.

Applications in Research and Drug Development

The trifluoromethylthio (-SCF₃) group is of significant interest in drug design. Its strong electron-withdrawing nature and high lipophilicity can favorably influence a molecule's pharmacokinetic and pharmacodynamic properties, such as metabolic stability, membrane permeability, and binding affinity.^[1]

While no specific drug development projects or interactions with signaling pathways involving **3'-(Trifluoromethylthio)acetophenone** have been identified in the public domain, compounds containing the trifluoromethylthio acetophenone scaffold are subjects of research. The biological activity of derivatives is an area of exploration. For instance, various trifluoromethylated compounds have shown promise in the development of anti-inflammatory and anticancer agents.^[2] The core structure of **3'-(Trifluoromethylthio)acetophenone** could serve as a building block for the synthesis of novel therapeutic candidates.

Safety and Handling

3'-(Trifluoromethylthio)acetophenone is considered a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area.

Table 2: GHS Hazard Statements for **3'-(Trifluoromethylthio)acetophenone**

Hazard Code	Statement
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

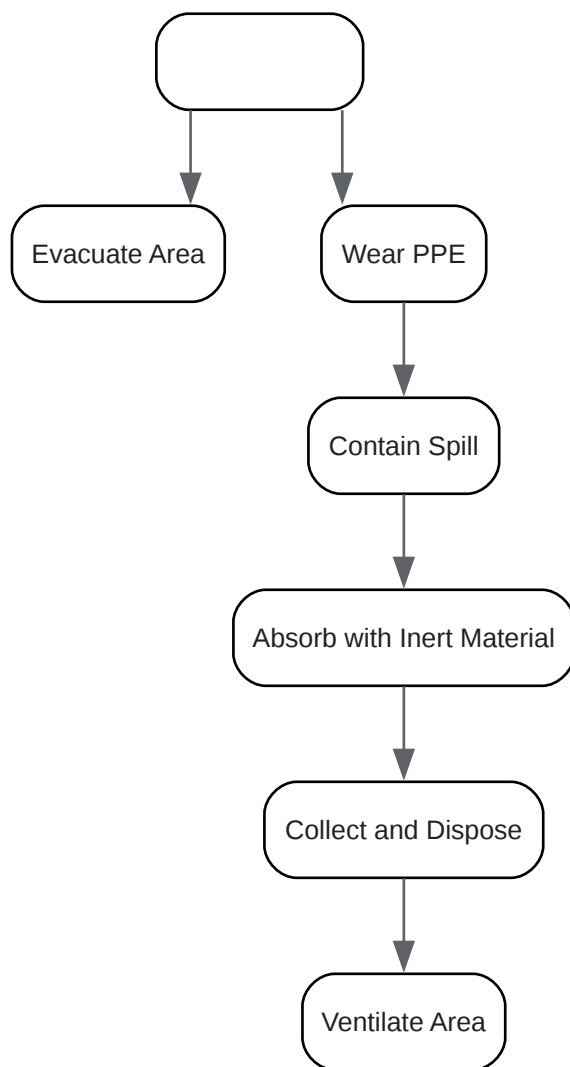
Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: Use a NIOSH-approved respirator when handling this compound.

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.
- If on Skin: Wash with plenty of water.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

The logical relationship for handling a chemical spill of this nature is outlined in the following diagram.



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Caption: General workflow for responding to a chemical spill.

Conclusion

3'-(Trifluoromethylthio)acetophenone is a chemical intermediate with potential applications in the synthesis of novel compounds, particularly in the fields of medicinal chemistry and materials science. The presence of the trifluoromethylthio group suggests that its derivatives could exhibit interesting biological activities. Further research is needed to fully elucidate its properties, develop efficient and scalable synthetic methods, and explore its potential as a

building block for new technologies and therapeutics. Researchers and drug development professionals should handle this compound with care, adhering to strict safety protocols.

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References

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- To cite this document: BenchChem. [In-depth Technical Guide to 3'-(Trifluoromethylthio)acetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303372#3-trifluoromethylthio-acetophenone-cas-number-and-properties]

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